

chemical structure and properties of n-Oleoyl

serinol

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N-Oleoyl Serinol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the chemical structure, physicochemical properties, and biological activities of **N-Oleoyl serinol**. The information is curated for researchers, scientists, and professionals involved in drug development and related fields. This document summarizes key quantitative data in structured tables, presents detailed experimental protocols for relevant biological assays, and visualizes complex signaling pathways and workflows using Graphviz diagrams.

Chemical Structure and Identity

N-Oleoyl serinol, systematically named (Z)-N-(1,3-dihydroxypropan-2-yl)octadec-9-enamide, is a synthetic analog of ceramide. It belongs to the class of N-acyl amides, which are characterized by a fatty acyl group linked to a primary amine via an amide bond. The oleoyl moiety is derived from oleic acid, a monounsaturated omega-9 fatty acid, and is attached to a serinol backbone.

Synonyms: Oleoyl Serinol, N-Oleoylserinol, (9Z)-N-(1,3-Dihydroxy-2-propanyl)-9-octadecenamide, S-18[1][2]



Physicochemical Properties

A summary of the known physicochemical properties of **N-Oleoyl serinol** is presented in the table below. While some data points are from experimental measurements, others are computed predictions and should be considered as such.

Property	Value	Source
Molecular Formula	C21H41NO3	[1][2][3]
Molecular Weight	355.6 g/mol	
IUPAC Name	(Z)-N-(1,3-dihydroxypropan-2-yl)octadec-9-enamide	
CAS Number	72809-08-6	_
Melting Point	98 - 101 °C	_
Boiling Point	Not explicitly available for N-Oleoyl serinol. The related compound N-Oleoyl-L-serine has a predicted boiling point of 571.9 ± 50.0 °C at 760 mmHg.	
рКа	Not explicitly available.	_
LogP (computed)	5.7	
Topological Polar Surface Area (computed)	69.6 Ų	_
Solubility	DMF: >30 mg/mLDMSO: >15 mg/mLEthanol: >30 mg/mLPBS (pH 7.2): >290 μg/mL	

Spectroscopic Data

The chemical structure of **N-Oleoyl serinol** has been confirmed by various spectroscopic methods.



Spectroscopy	Data	Source
Mass Spectrometry	M+H: 356.3	_
Nuclear Magnetic Resonance (NMR)	Conforms to structure.	_
Infrared (IR) Spectroscopy	Conforms to structure.	-

Note: Detailed spectral data such as specific chemical shifts (¹H-NMR, ¹³C-NMR), IR absorption frequencies, and mass fragmentation patterns are not readily available in the public domain and would typically be found in proprietary analytical reports.

Biological Activities and Signaling Pathways

N-Oleoyl serinol has been identified as a bioactive lipid with significant effects on cellular processes, particularly in the context of bone metabolism.

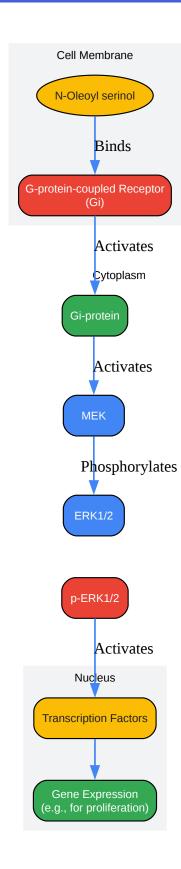
Role in Bone Remodeling

N-Oleoyl serinol is recognized as a regulator of bone remodeling, a dynamic process involving the balanced activity of bone-forming osteoblasts and bone-resorbing osteoclasts. It has been shown to stimulate osteoblast proliferation and mitigate osteoclast numbers.

Signaling in Osteoblasts

In osteoblastic cells, **N-Oleoyl serinol** triggers a signaling cascade that involves a Gi-protein-coupled receptor and the subsequent phosphorylation of Extracellular signal-regulated kinases 1 and 2 (ERK1/2). This pathway is crucial for its mitogenic effects on these bone-forming cells.









Cell Culture & Treatment Sample Preparation (Lysis/RNA Extraction) Specific Assay (Western/qPCR/Proliferation) Data Acquisition Data Analysis Conclusion

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